

# An In-depth Technical Guide to 4,4-Diethyl-2,2-dimethylhexane

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## Compound of Interest

Compound Name: 4,4-Diethyl-2,2-dimethylhexane

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This document provides a comprehensive overview of the chemical compound **4,4-Diethyl-2,2-dimethylhexane**, focusing on its structural and physicochemical properties. Due to its nature as a simple, highly branched alkane, it is not associated with complex biological signaling pathways or extensive pharmacological research. The information presented is based on computed data and established chemical principles.

## Chemical Structure and Identification

**4,4-Diethyl-2,2-dimethylhexane** is a saturated hydrocarbon and a structural isomer of dodecane. Its systematic IUPAC name precisely describes its molecular architecture: a six-carbon (hexane) parent chain with two methyl groups at the second carbon and two ethyl groups at the fourth carbon.

The structure features two quaternary carbon centers at positions C2 and C4, which contributes to significant steric hindrance.<sup>[1]</sup> This compact, branched structure influences its physical properties, such as boiling point and density, relative to its linear isomer, n-dodecane.

Structural Formula:

Canonical SMILES: CCC(CC)(CC)CC(C)(C)C<sup>[2]</sup>

InChI Key: CYPRMBGQWCLJBN-UHFFFAOYSA-N<sup>[2]</sup>

## Physicochemical Properties

Quantitative data for **4,4-Diethyl-2,2-dimethylhexane** is primarily derived from computational models. Experimental data for this specific isomer is not widely available in published literature.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>26</sub>	PubChem[2]
Molecular Weight	170.33 g/mol	PubChem[2]
Exact Mass	170.203450829 Da	PubChem[2]
CAS Number	62184-89-8	PubChem[2]
Computed LogP	4.639	ChemSrc
Boiling Point	Data not available	SpringerMaterials[2]
Melting Point	Data not available	
Density	Data not available	

## Experimental Protocols

Specific experimental protocols detailing the synthesis or analysis of **4,4-Diethyl-2,2-dimethylhexane** are not readily found in scientific literature. However, general methodologies for the synthesis and analysis of highly branched alkanes are well-established.

**Conceptual Synthesis:** The synthesis of such a specific branched alkane would likely involve multi-step organic synthesis, potentially utilizing Grignard reagents or other organometallic coupling reactions to construct the sterically hindered quaternary carbon centers. Isomerization of linear alkanes like n-dodecane over transition metal catalysts is another potential, though less specific, route.[3]

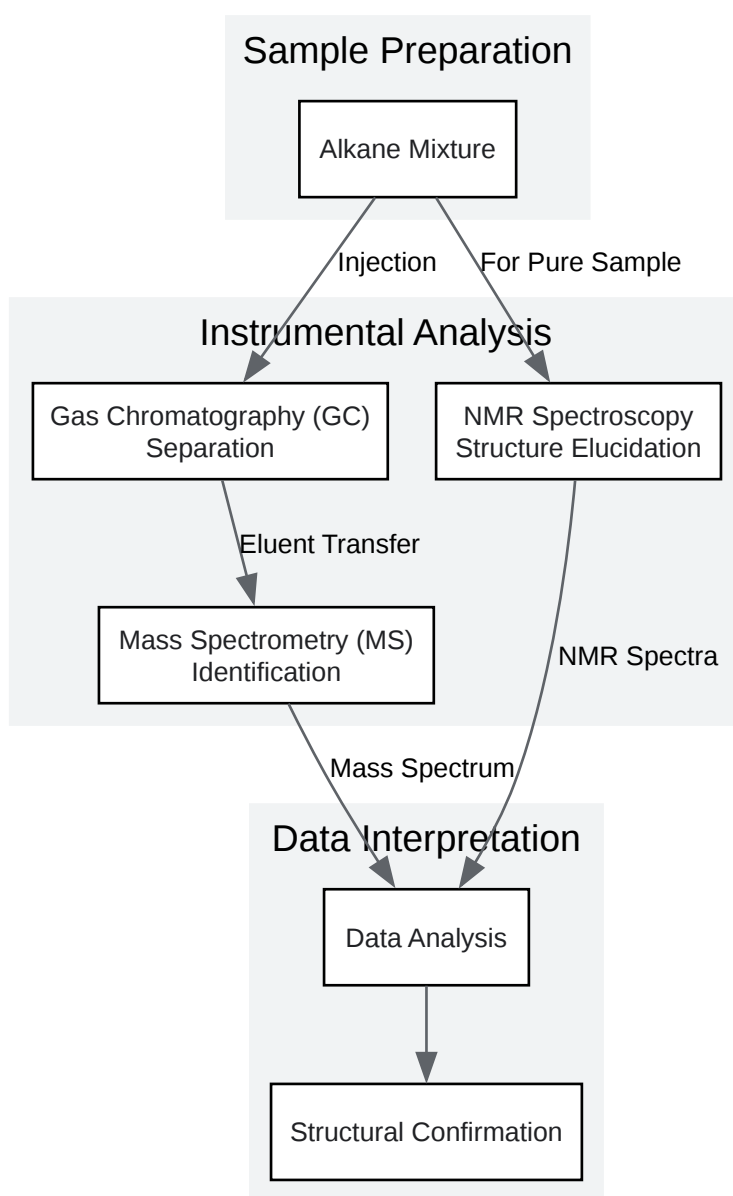
**Analytical Workflow:** A standard workflow for the identification and characterization of this compound would involve:

- **Separation:** Gas Chromatography (GC) would be the primary method for separating the compound from a mixture.

- Identification: Mass Spectrometry (MS), coupled with GC (GC-MS), would be used to determine the molecular weight and fragmentation pattern, confirming the structure.
- Structural Confirmation: Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR) would provide definitive structural elucidation by identifying the chemical environments of all hydrogen and carbon atoms.

The following diagram illustrates a generalized analytical workflow for characterizing a branched alkane like **4,4-Diethyl-2,2-dimethylhexane**.

### Generalized Analytical Workflow



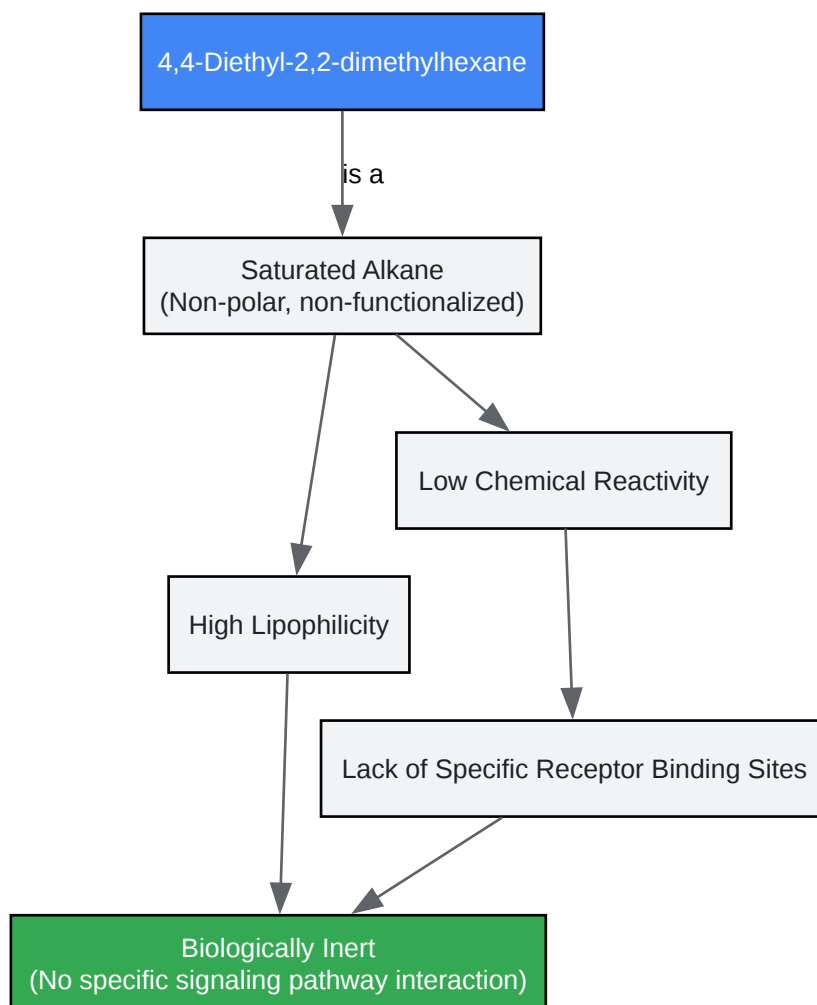
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Caption: A generalized workflow for the analysis of branched alkanes.

## Biological Activity and Signaling Pathways

As a simple, non-functionalized hydrocarbon, **4,4-Diethyl-2,2-dimethylhexane** is not expected to have specific biological activity or interact with signaling pathways. Alkanes are generally considered biologically inert, although they can exhibit anesthetic effects at high concentrations and may cause irritation. There is no evidence in the scientific literature to suggest this compound is a subject of drug development or has any role in cellular signaling.

The diagram below illustrates the logical relationship regarding its expected biological inertness.



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Caption: Logical basis for the expected biological inertness of the compound.

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **4,4-Diethyl-2,2-dimethylhexane** is not available, data for similar branched alkanes (e.g., dimethylhexanes) indicate that it should be handled as a flammable liquid.[4][5][6] Vapors may form explosive mixtures with air.[7] It is likely to be a skin irritant and may be harmful if swallowed or inhaled, with a risk of aspiration into the lungs.[4][7] Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses) and working in a well-ventilated area or fume hood, are essential.[7]

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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4,4-Diethyl-2,2-dimethylhexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14559871#4-4-diethyl-2-2-dimethylhexane-structural-formula]

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